

Application Notes and Protocols for Preparing Stable ULTREZ™ 10 Hydrogels

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Compound of Interest

Compound Name:	ULTREZ 10
CAS No.:	195739-91-4
Cat. No.:	B1181463

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This document provides a detailed protocol for the preparation of stable hydrogels using ULTREZ™ 10, a crosslinked polyacrylic acid polymer. It includes comprehensive experimental procedures, quantitative data on formulation parameters, and guidelines for sterilization to ensure a stable and effective hydrogel for various research and drug delivery applications.

Introduction

ULTREZ™ 10 is a self-wetting carbomer that is highly efficient as a rheology modifier, capable of forming sparkling clear hydrogels with high viscosity.[1] Its ease of dispersion and rapid hydration make it a polymer of choice for pharmaceutical and cosmetic formulations.[2] The key to achieving a stable and viscous hydrogel lies in the proper dispersion of the polymer, followed by neutralization of the acidic polymer solution. This process uncoils the polymer chains, leading to a significant increase in viscosity.[3][4]

This application note details the critical steps of dispersion, neutralization, and sterilization, providing quantitative data to guide the formulation process and ensure the desired hydrogel

properties are achieved.

Quantitative Data

The final properties of the ULTREZ™ 10 hydrogel are highly dependent on the polymer concentration, the choice and concentration of the neutralizing agent, and the final pH of the formulation. The following tables summarize the quantitative relationships between these parameters.

Table 1: Effect of ULTREZ™ 10 Concentration and pH on Viscosity

ULTREZ™ 10 Concentration (% w/w)	pH	Approximate Viscosity (cP)*
0.2	4.0	Low
0.2	5.0	Moderate
0.2	6.0 - 7.0	High
0.2	8.0	Moderate-High
0.2	9.0	Moderate
0.4	4.0	Low
0.4	5.0	Moderate-High
0.4	6.0 - 7.0	Very High
0.4	8.0	High
0.4	9.0	Moderate-High
0.6	4.0	Moderate
0.6	5.0	High
0.6	6.0 - 7.0	Extremely High
0.6	8.0	Very High
0.6	9.0	High

*Viscosity is dependent on the specific neutralizer used and the shear rate during measurement. "Low," "Moderate," "High," etc., are relative terms for comparison.

Table 2: Common Neutralizing Agents for ULTREZ™ 10 Hydrogels

Neutralizing Agent	Chemical Name	Recommended for	Notes
NaOH	Sodium Hydroxide	Aqueous Gels	Strong base, use with caution. Small amounts needed.[3][4]
TEA	Triethanolamine	Aqueous & Hydroalcoholic Gels	Common in cosmetic and pharmaceutical formulations.[3][4]
KOH	Potassium Hydroxide	Aqueous Gels	Similar to NaOH.
AMPD	Aminomethyl Propanediol	Aqueous & Hydroalcoholic Gels	Good for achieving clear gels.

Table 3: Effect of Sterilization on ULTREZ™ 10 Hydrogel Properties

Sterilization Method	Parameters	Effect on Viscosity	Effect on pH
Autoclave (Steam)	121°C for 15-20 minutes	Minimal to slight decrease[5]	Generally stable
Gamma Irradiation	25 kGy	Can cause a significant decrease[6] [7]	May decrease
Gamma Irradiation	30 kGy	Significant decrease[6]	May decrease

Experimental Protocols

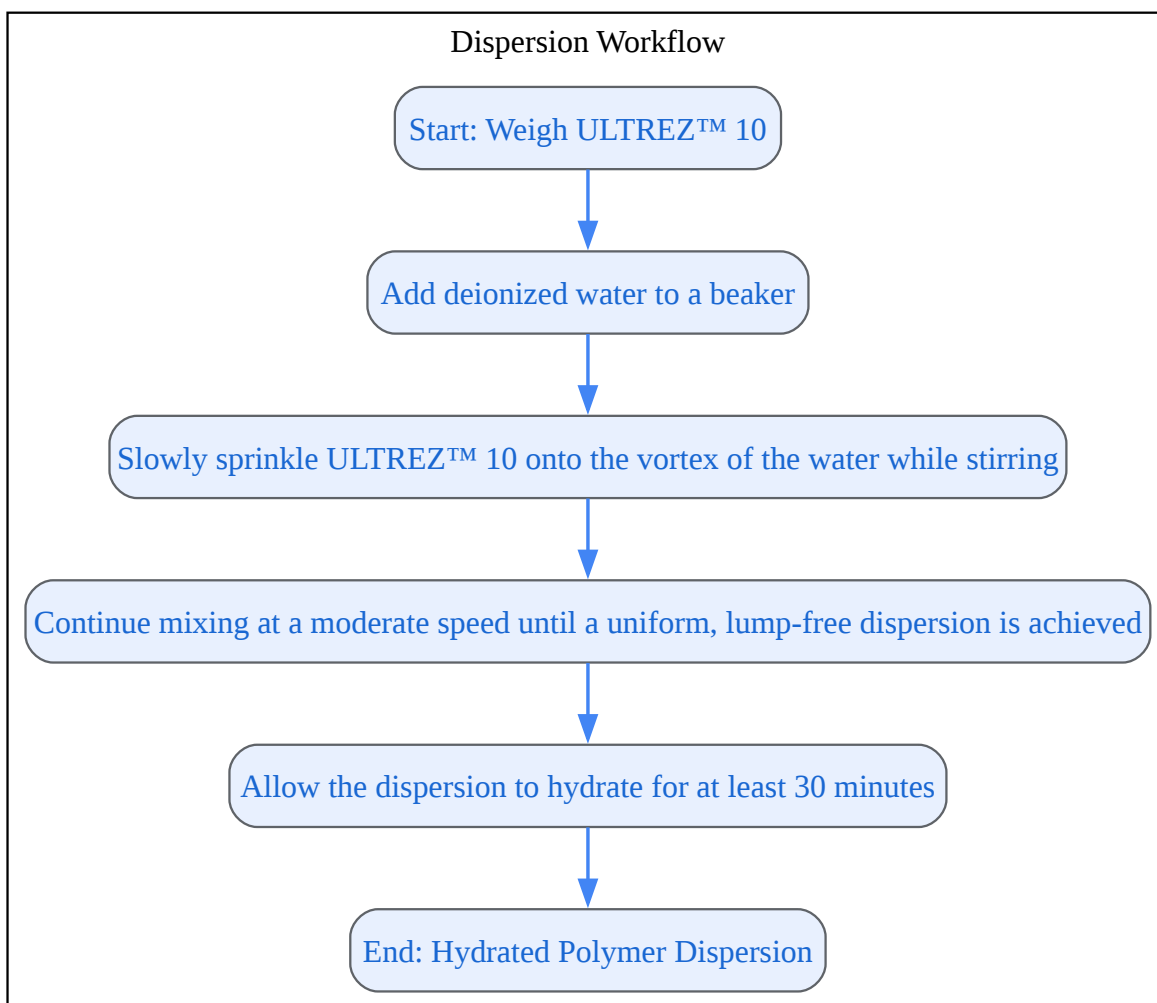
The following protocols provide a step-by-step guide for the preparation of a stable ULTREZ™ 10 hydrogel.

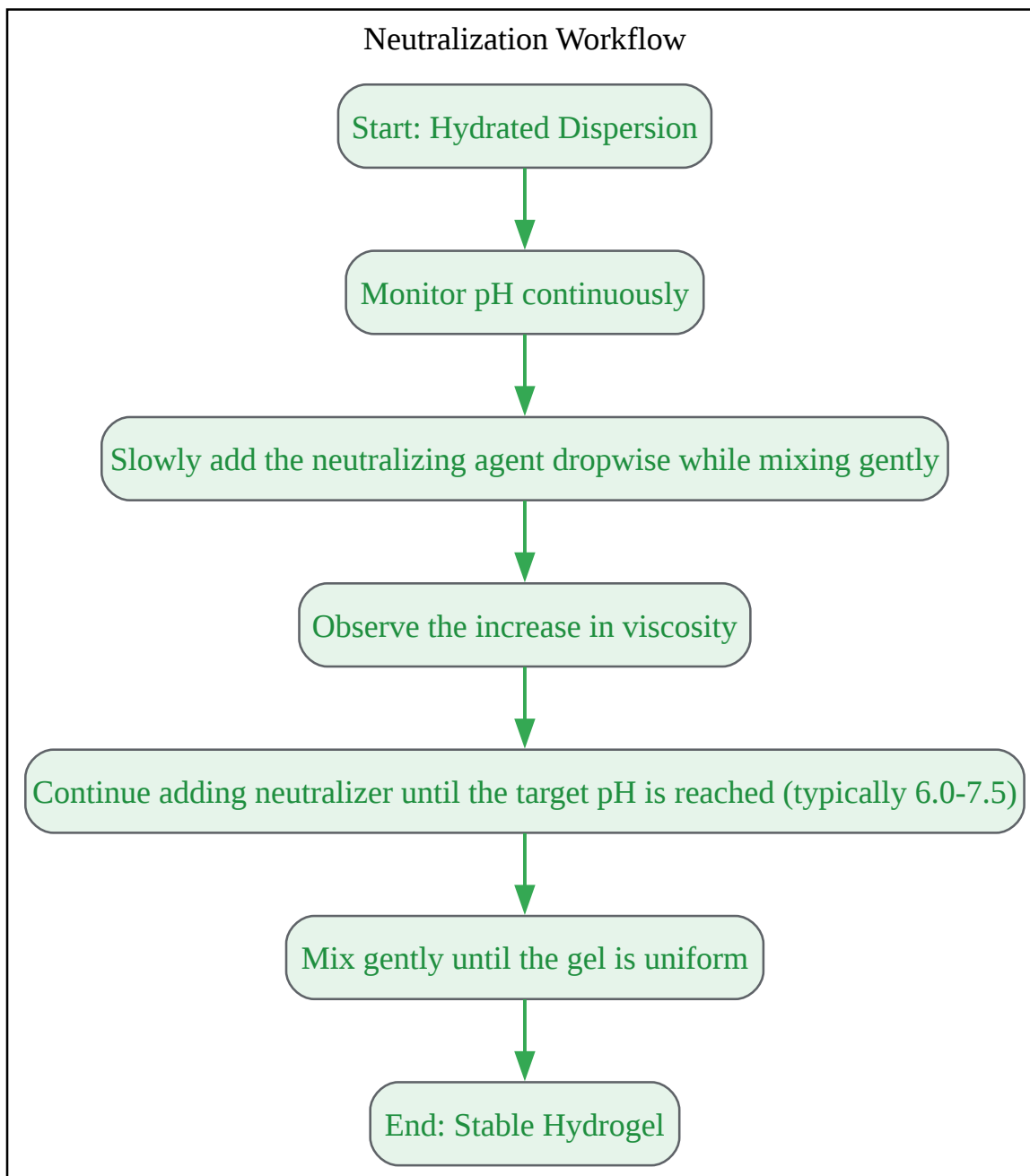
Materials and Equipment

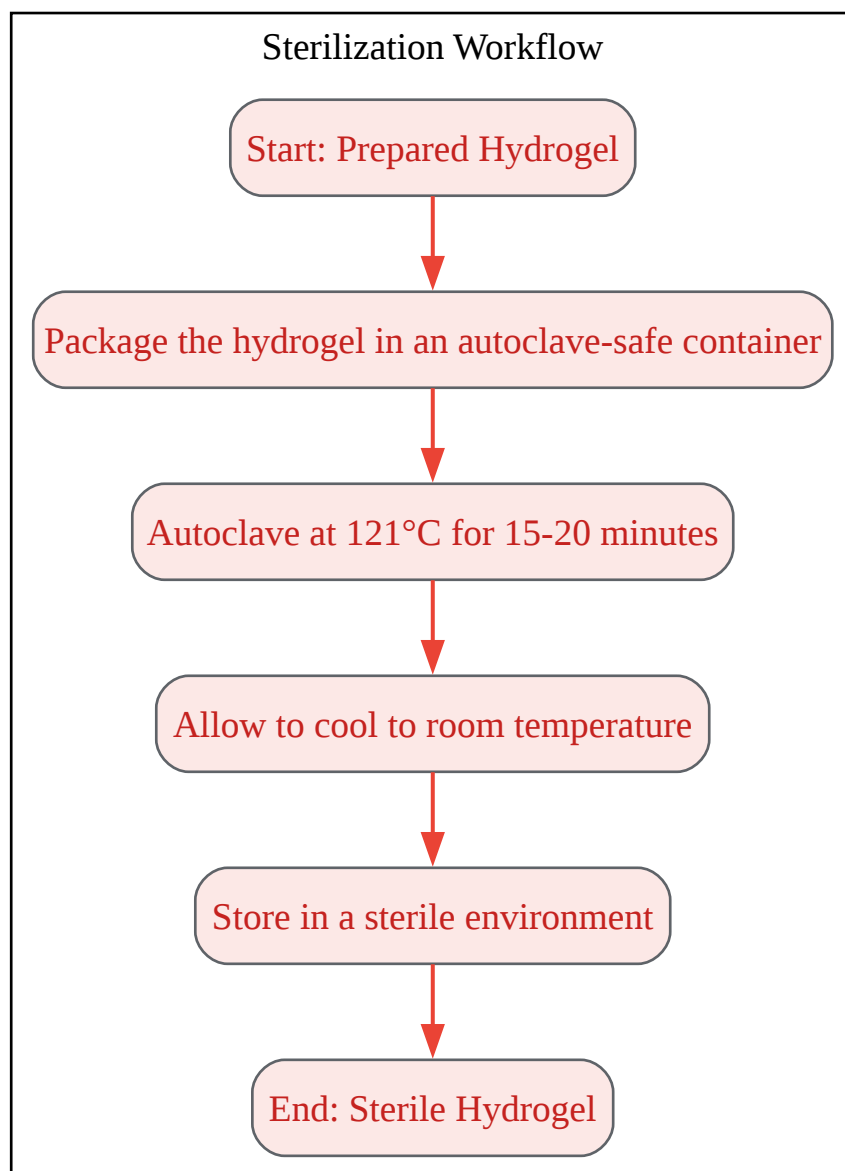
- ULTREZ™ 10 polymer powder
- Deionized or distilled water
- Neutralizing agent (e.g., 10% w/v Sodium Hydroxide solution or Triethanolamine)
- Beakers and magnetic stirrer/overhead mixer
- pH meter
- Viscometer
- Autoclave or access to a gamma irradiation facility

Dispersion Protocol

Proper dispersion is crucial to avoid the formation of "fish eyes" or agglomerates.







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